

Nemoralisin C: A Technical Overview of its Molecular Characteristics and Biological Activity

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Compound of Interest

Compound Name: *Nemoralisin C*

Cat. No.: *B1513356*

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For Researchers, Scientists, and Drug Development Professionals

Nemoralisin C, a chain-like diterpenoid, has been identified as a molecule of interest due to its antiproliferative properties. This technical guide provides a comprehensive overview of its molecular formula, weight, and available experimental data, presented in a format tailored for researchers and professionals in the field of drug discovery and development.

Core Molecular Data

The fundamental molecular properties of **Nemoralisin C** are summarized in the table below, providing a clear reference for its chemical identity.

Property	Value
Molecular Formula	C ₂₀ H ₂₈ O ₅
Molecular Weight	348.43 g/mol
CAS Number	1443421-84-8
Source	Isolated from the fruits of <i>Aphanamixis grandifolia</i> [1]

Biological Activity: Antiproliferative Effects

Nemoralisin C has demonstrated antiproliferative activity against a panel of human cancer cell lines. The primary study on this compound reported its evaluation for cytotoxicity, indicating its potential as a lead compound for the development of novel anticancer agents.^[1]

Experimental Protocols

While the specific, detailed experimental protocol for the cytotoxicity assays performed on **Nemoralisin C** in the foundational study is not fully available, a standard and widely accepted method for such evaluations is the Sulforhodamine B (SRB) assay.^{[2][3][4][5][6]} The following is a generalized protocol for determining the antiproliferative effects of a compound like **Nemoralisin C** using the SRB assay.

Protocol: Sulforhodamine B (SRB) Cytotoxicity Assay

1. Cell Plating:

- Seed adherent human cancer cells in 96-well microtiter plates at an optimal density (typically 5,000-20,000 cells per well) in a final volume of 200 μ L of culture medium.
- Incubate the plates for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.

2. Compound Treatment:

- Prepare a stock solution of **Nemoralisin C** in a suitable solvent (e.g., DMSO).
- Create a series of dilutions of the test compound in the culture medium.
- Replace the medium in the wells with the medium containing the different concentrations of **Nemoralisin C**. Include a solvent control (vehicle) and untreated control wells.
- Incubate the plates for a specified period (e.g., 48 or 72 hours).

3. Cell Fixation:

- After the incubation period, gently remove the medium.
- Add 100 μ L of cold 10% (w/v) trichloroacetic acid (TCA) to each well to fix the cells.

- Incubate the plates at 4°C for 1 hour.

4. Staining:

- Wash the plates five times with slow-running tap water to remove the TCA.
- Air dry the plates completely.
- Add 100 μ L of 0.4% (w/v) SRB solution in 1% acetic acid to each well.
- Stain for 30 minutes at room temperature.

5. Washing and Solubilization:

- Quickly wash the plates four times with 1% (v/v) acetic acid to remove unbound dye.
- Air dry the plates until no moisture is visible.
- Add 200 μ L of 10 mM Tris base solution (pH 10.5) to each well to solubilize the protein-bound dye.

6. Absorbance Measurement:

- Place the plates on a shaker for 5-10 minutes to ensure complete solubilization of the dye.
- Read the absorbance at a wavelength of 510-565 nm using a microplate reader.

7. Data Analysis:

- The percentage of cell growth inhibition is calculated relative to the untreated control cells.
- The IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined from the dose-response curve.

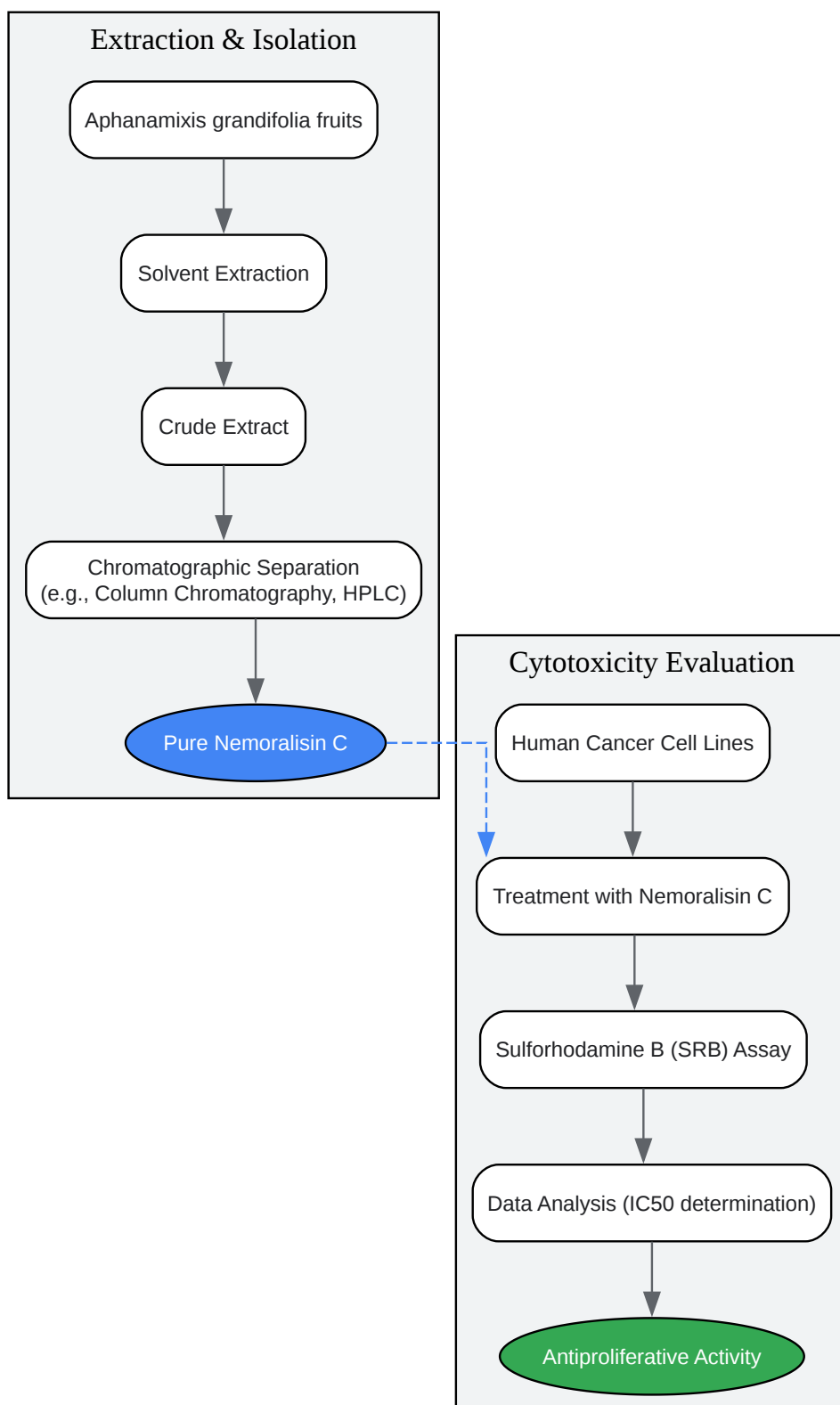
Signaling Pathways and Mechanism of Action

To date, the specific signaling pathways and the precise molecular mechanism of action through which **Nemoralisin C** exerts its antiproliferative effects have not been elucidated in the scientific literature. Further research is required to identify the molecular targets and signaling

cascades modulated by this compound. The antiproliferative activity of other diterpenoids isolated from the Meliaceae family has been documented, suggesting a broad potential for this class of compounds in cancer research, though specific pathway information remains limited.[7]
[8]

Visualizations

The following diagrams illustrate a generalized workflow for the isolation and cytotoxic evaluation of natural products like **Nemoralisin C**.



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Caption: A generalized workflow for the isolation of **Nemoralisin C** and the subsequent evaluation of its cytotoxic properties.



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Caption: The current understanding of **Nemoralisin C**'s biological effects and the need for future research into its mechanism.

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References

- 1. researchgate.net [researchgate.net]
- 2. Sulforhodamine B (SRB) Assay Protocol - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 3. zellx.de [zellx.de]
- 4. Sulforhodamine B colorimetric assay for cytotoxicity screening | Springer Nature Experiments [experiments.springernature.com]
- 5. Sulforhodamine B (SRB) Assay in Cell Culture to Investigate Cell Proliferation [bio-protocol.org]
- 6. scispace.com [scispace.com]
- 7. Diterpenoid compounds derived from meliaceae plants and biological activities | CoLab [colab.ws]
- 8. researchgate.net [researchgate.net]
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